

safe handling and disposal of 2-Fluoro-4-nitroaniline waste

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Compound of Interest

Compound Name: 2-Fluoro-4-nitroaniline

Cat. No.: B181687

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This guide provides comprehensive safety, handling, and disposal information for **2-Fluoro-4-nitroaniline** (CAS No: 369-35-7), tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental stewardship.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Fluoro-4-nitroaniline**.

Property	Value	Reference
CAS Number	369-35-7	[1]
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[1] [2]
Molecular Weight	156.11 g/mol	[1] [2]
Appearance	Brown powder/solid	[3]
Melting Point	122-130 °C	[1] [3]
Solubility	Slightly soluble in water.	[4]
Storage Class	11 - Combustible Solids	[1] [5]

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **2-Fluoro-4-nitroaniline**.

Problem / Observation	Potential Cause(s)	Recommended Action(s)
Spill of Solid Material	Accidental mishandling during weighing or transfer.	<ol style="list-style-type: none">1. Evacuate personnel from the immediate spill area.[6]2. Wear appropriate Personal Protective Equipment (PPE), including a dust mask (N95 or equivalent), chemical-resistant gloves, and safety goggles.[1]3. Gently sweep or shovel the spilled solid into a suitable, labeled container for hazardous waste disposal.4. Avoid creating dust.[7][8][9]5. Decontaminate the spill area with an appropriate solvent, followed by soap and water.[10]6. Ventilate the area after clean-up is complete.[6]
Skin or Eye Contact	Inadequate PPE or accidental exposure.	<p>Skin Contact:</p> <ol style="list-style-type: none">1. Immediately remove contaminated clothing.[6][11]2. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[11][12][13]3. Seek medical attention if irritation persists.[11] <p>Eye Contact:</p> <ol style="list-style-type: none">1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7][12]2. Remove contact lenses, if present and easy to do.3. Continue rinsing.[7][14]4. Seek immediate medical attention.[14]

Inhalation of Dust

Improper handling outside of a fume hood or inadequate ventilation.

1. Move the affected person to fresh air at once.[11][14]
2. If breathing has stopped, perform artificial respiration.
- [11] 3. Keep the person warm and at rest.[11]
4. Seek immediate medical attention.

[12]

Material Changes Color or Degrades

Improper storage (exposure to light, air, or heat).

1. It is recommended to store this compound in amber glass bottles under an inert atmosphere (e.g., nitrogen) at low temperatures (2–8°C) to minimize the risk of photodegradation and oxidation.[15]
2. If degradation is suspected, the material's purity should be re-analyzed before use.
3. Dispose of degraded material as hazardous waste according to institutional and local regulations.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Fluoro-4-nitroaniline**?

A1: **2-Fluoro-4-nitroaniline** is harmful if swallowed, harmful in contact with skin, and harmful if inhaled.[2] It is classified as an Acute Toxicant (Category 4) for oral, dermal, and inhalation routes.[1][2] It is crucial to handle this compound with appropriate engineering controls and PPE.

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A2: The following PPE must be worn:

- Eye Protection: Chemical safety goggles or a face shield.[1][10]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[1][10]
- Body Protection: A laboratory coat, long pants, and closed-toe shoes are required to prevent skin contact.[10][14]
- Respiratory Protection: All handling of solid material should be conducted in a certified chemical fume hood to prevent inhalation of dust.[10] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[1]

Q3: How should I store **2-Fluoro-4-nitroaniline**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[7] [14] Keep it away from incompatible materials such as strong oxidizing agents, acids, and bases.[7][16] For long-term stability, storing in an amber bottle under an inert atmosphere at 2-8°C is recommended.[15]

Q4: What is the correct procedure for disposing of **2-Fluoro-4-nitroaniline** waste?

A4: **2-Fluoro-4-nitroaniline** waste is considered hazardous.

- Solid Waste: Collect all solid waste (including contaminated consumables like weigh paper and gloves) in a designated, sealed, and clearly labeled hazardous waste container.[6]
- Solutions: Unused or waste solutions should be collected in a labeled, sealed container for hazardous liquid waste. Do not pour down the drain.[17][18]
- Disposal Method: All waste must be disposed of through a licensed professional waste disposal service or your institution's environmental health and safety (EHS) office.[8] The preferred method is often incineration in a chemical incinerator equipped with an afterburner and scrubber.[8] Always follow local, regional, and national regulations.[17][18]

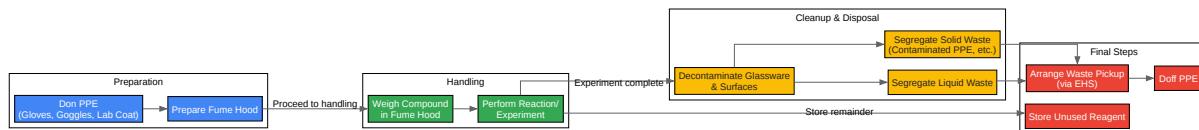
Q5: Can I mix this waste with other chemical waste?

A5: No. Hazardous waste should not be mixed with other types of waste.[\[17\]](#) Mixing incompatible chemicals can lead to dangerous reactions. Always use separate, designated waste containers for different classes of chemical waste as guided by your EHS department.

Visualized Experimental and Disposal Workflows

Experimental Workflow

The following diagram outlines a typical workflow for handling **2-Fluoro-4-nitroaniline** in a laboratory setting, emphasizing safety and waste containment.

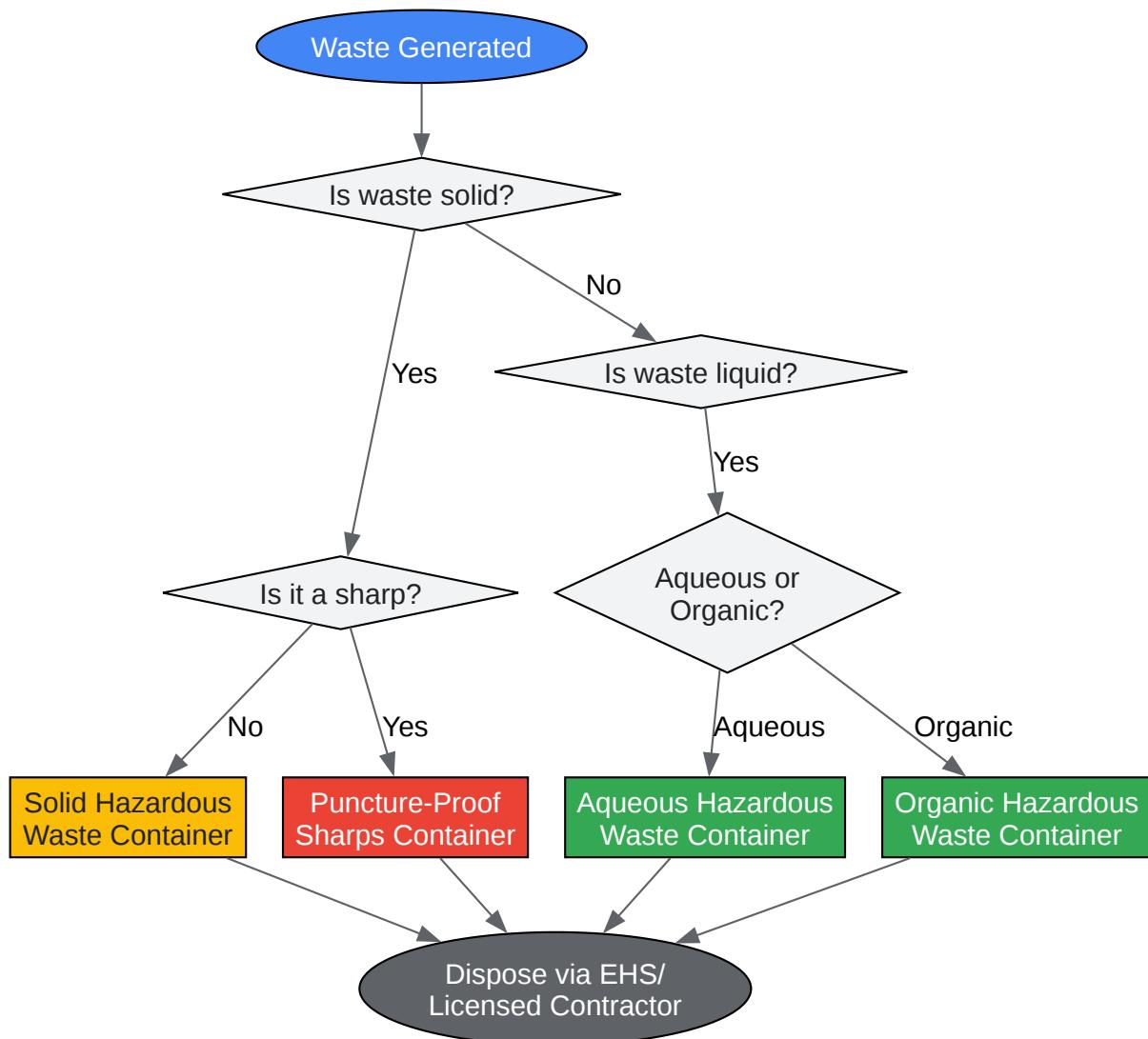


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Caption: General lab workflow for **2-Fluoro-4-nitroaniline**.

Waste Disposal Decision Logic

This diagram illustrates the decision-making process for the proper disposal of waste generated from experiments involving **2-Fluoro-4-nitroaniline**.

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Caption: Decision tree for segregating chemical waste.

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